

Oxine Copper Wood Preservative: Application Notes

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Compound Focus: Oxine-copper

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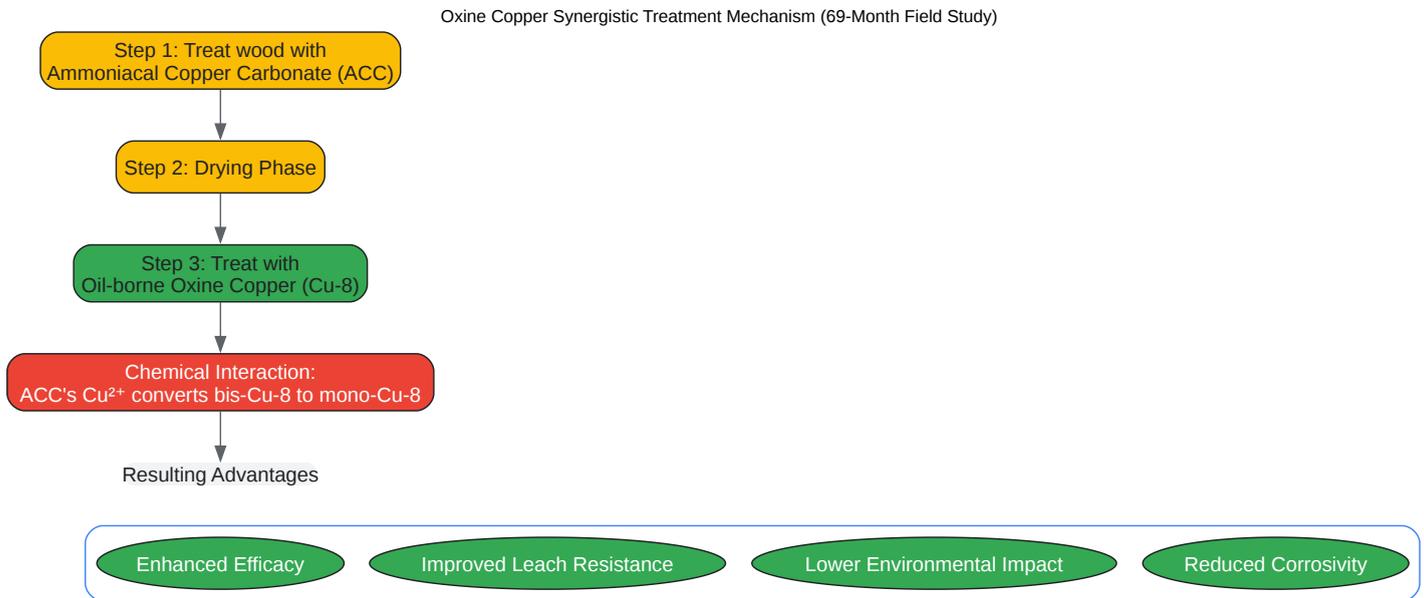
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1. Introduction and Key Characteristics Oxine copper (Cu-8), or bis-(8-hydroxyquinolino) copper, is an organometallic complex valued as a wood preservative for its effectiveness against decay fungi and insects, coupled with a favorable environmental and toxicological profile [1]. It is classified as an **oilborne preservative** and is noted for its **low toxicity**, making it suitable for above-ground applications, food-adjacent settings like transport crates, and field treatments [1] [2]. Its key advantages include low metal content, which simplifies future wood disposal, and minimal corrosion to metal fasteners compared to uncomplexed copper systems [1] [3].

2. Mechanism of Action and Synergistic Effects The primary mode of action involves the copper ion (Cu²⁺) disrupting microbial enzymatic functions. A significant body of research demonstrates that oxine copper exhibits **synergistic efficacy** when used in combination with other copper compounds like ammoniacal copper carbonate (ACC) [3].

The proposed mechanism for this synergism is that the introduction of free Cu²⁺ ions causes the standard *bis*-ligand form of oxine copper to equilibrate toward a *mono*-ligand form. This *mono* form offers several benefits: it is easier to formulate in water- or solvent-based systems, and the two uncomplexed coordination sites on the copper ion can bind strongly to carboxylic or phenolic groups in the wood, making the preservative more **leach-resistant** [3]. The diagram below illustrates this mechanism and a proposed treatment workflow based on research findings.



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3. Field Treatment Protocol for Construction A primary application of oxine copper is the **field treatment** of wood after it has been cut, drilled, or damaged during construction. This process is critical for maintaining the preservative's protective envelope [2].

- **Purpose:** Pressure treatment creates a protective shell around the wood. Any cutting or drilling breaches this shell, exposing untreated wood to decay and insects. Field-treating these areas restores protection [2].
- **Standards:** This practice is required by building codes and the American Wood Protection Association (AWPA) Standard M4 [2].
- **Application Method:** Use a brush to apply the preservative liberally to all cut surfaces, drill holes, and abrasions. The surface should be clean before application. For drill holes, ensure the

preservative penetrates deep into the fiber [2].

- **Formulation:** Use an oxine copper preservative with a minimum copper metal concentration of **0.12%**. These formulations are available colored or colorless and have little odor [2].

4. Efficacy Data from Long-Term Field Studies Ground-contact stake tests conducted over 69 months demonstrate the performance of oxine copper alone and in combination. The table below summarizes key findings from this study, where a rating of 10 signifies no attack, and 7 or below indicates failure [3].

Treatment Type	Retention (kg/m ³)	Test Site	Decay Rating	Termite Rating	Performance Outcome
Cu-8 (Oxine Copper) Alone	1.92	Dorman Lake	7.0	< 7.0	Poor (Failed)
Cu-8 (Oxine Copper) Alone	1.92	Saucier	7.6	< 7.0	Poor (Failed)
ACC (Copper II) Alone	5.1	Dorman Lake	< 7.0	< 7.0	Unsatisfactory
ACC (Copper II) Alone	5.1	Saucier	8.0	8.0	Moderate
ACC/Cu-8 Combination	2.4 / 0.2	Dorman Lake	> 8.0	> 8.0	Satisfactory
ACC/Cu-8 Combination	2.4 / 0.2	Saucier	> 8.0	> 8.0	Satisfactory

Table 1: Efficacy data of wood preservatives after 69 months of ground-contact exposure. Data sourced from [3].

5. Environmental and Safety Considerations Oxine copper offers several environmental benefits. Wood treated with preservatives like oxine copper generally has a **lower environmental impact** than alternative materials like steel or concrete, requiring less energy to produce and storing carbon throughout its life [1]. The relatively low metal content of oxine copper systems also makes disposal of treated wood easier [3]. As with all chemical treatments, follow the manufacturer's safety instructions.

Experimental Protocol: Field Treatment of Southern Yellow Pine

This protocol outlines the procedure for field-treating cuts and drill holes in preservative-treated Southern Yellow Pine, based on AWPAs Standard M4 [2].

1. Materials

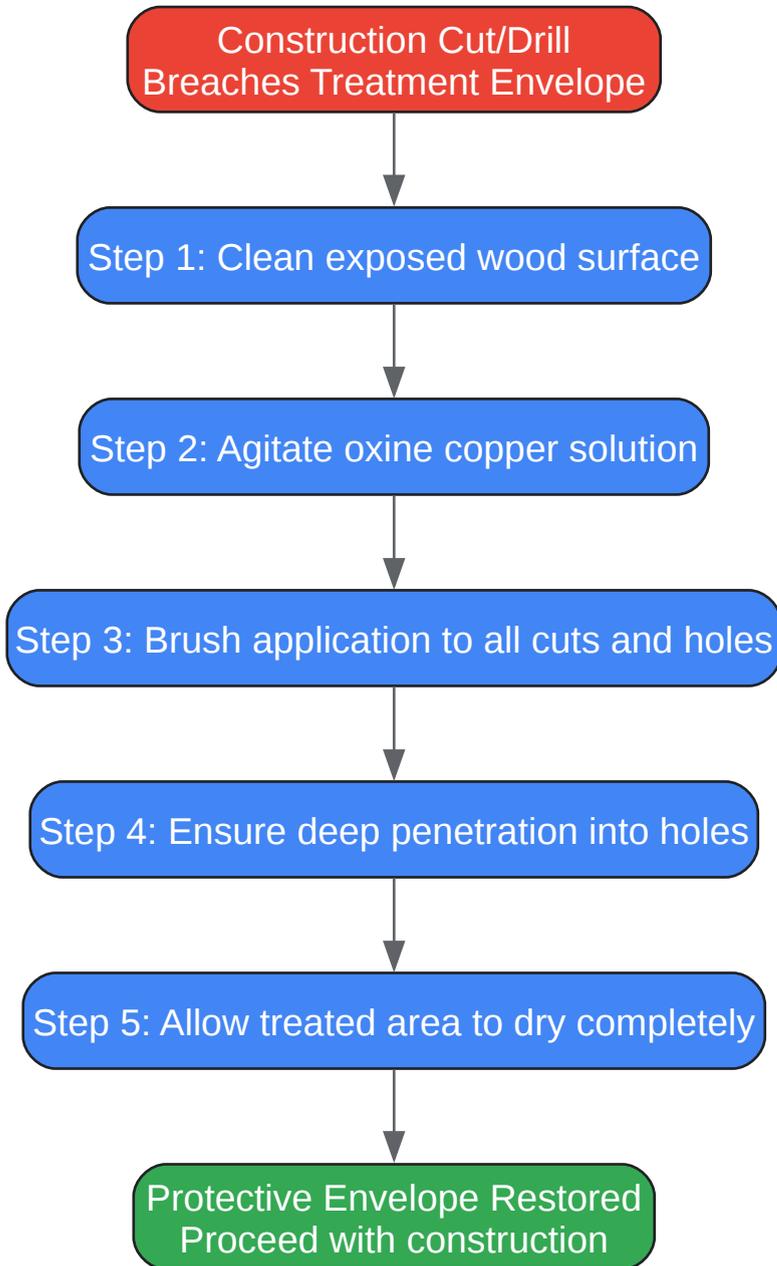
- Preservative-treated Southern Yellow Pine lumber
- Oxine copper field treatment solution ([1] recommends a minimum of 0.12% copper metal)
- Clean, disposable paint brushes (1-2 inch width)
- Personal protective equipment (gloves, safety glasses)

2. Procedure

- **Prepare the Surface:** After cutting or drilling, ensure the exposed wood is clean and free of sawdust or debris.
- **Agitate the Preservative:** Shake the container of oxine copper solution thoroughly to ensure it is well-mixed.
- **Apply Liberally:** Using a brush, apply the oxine copper solution generously to the entire cut end or surface.
- **Coat Drill Holes:** For drill holes, insert the brush tip and rotate to ensure the interior surfaces are fully coated, allowing the preservative to penetrate deeply.
- **Allow to Dry:** Let the treated area dry completely before proceeding with further construction or applying paints or stains.

The following workflow diagram summarizes this field-treatment process.

Field Treatment Workflow for Oxine Copper



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Conclusion

Oxine copper is a versatile and effective wood preservative, particularly valuable for its low toxicity and low corrosivity. For optimal performance in ground-contact, a dual treatment with other copper compounds is recommended. The provided data and protocols offer a foundation for its research and application use.

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References

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